

# MG149: A Technical Guide to its Biological Activity as a MOF Inhibitor

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## Compound of Interest

Compound Name: MG149

Cat. No.: B15607072

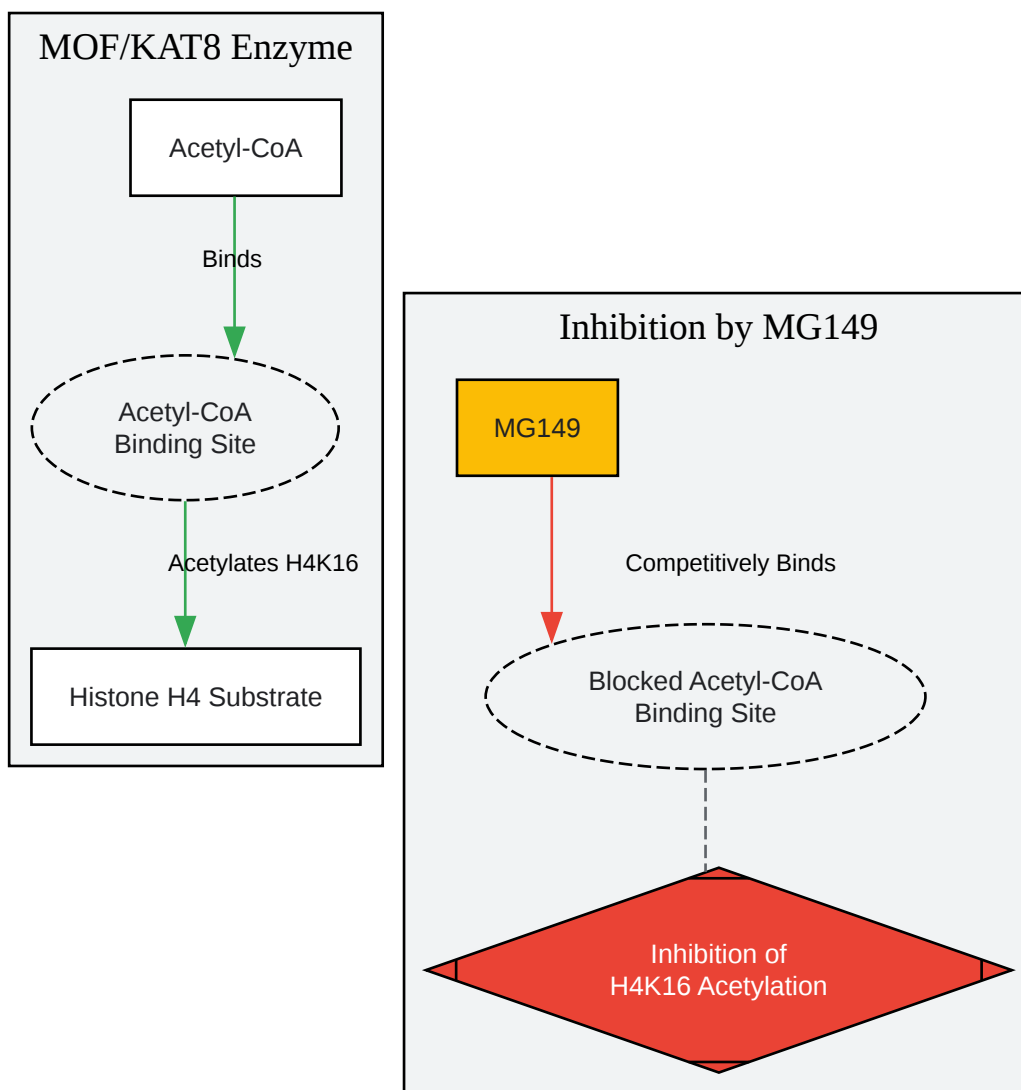
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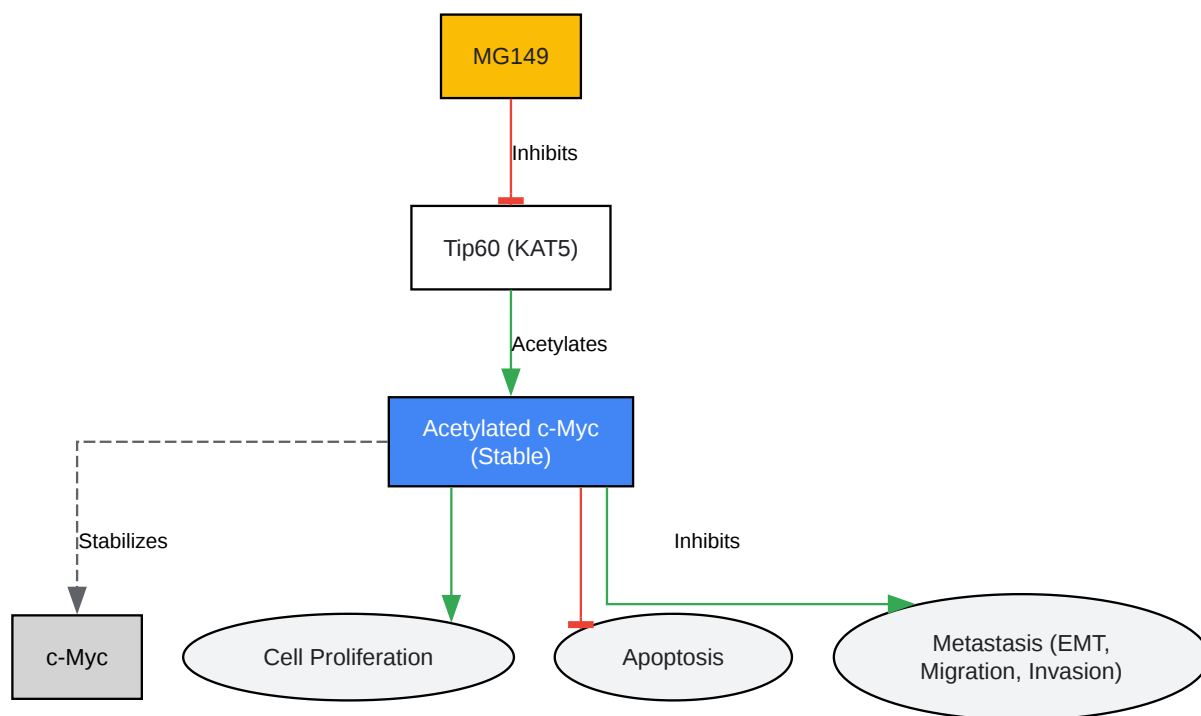
For Researchers, Scientists, and Drug Development Professionals

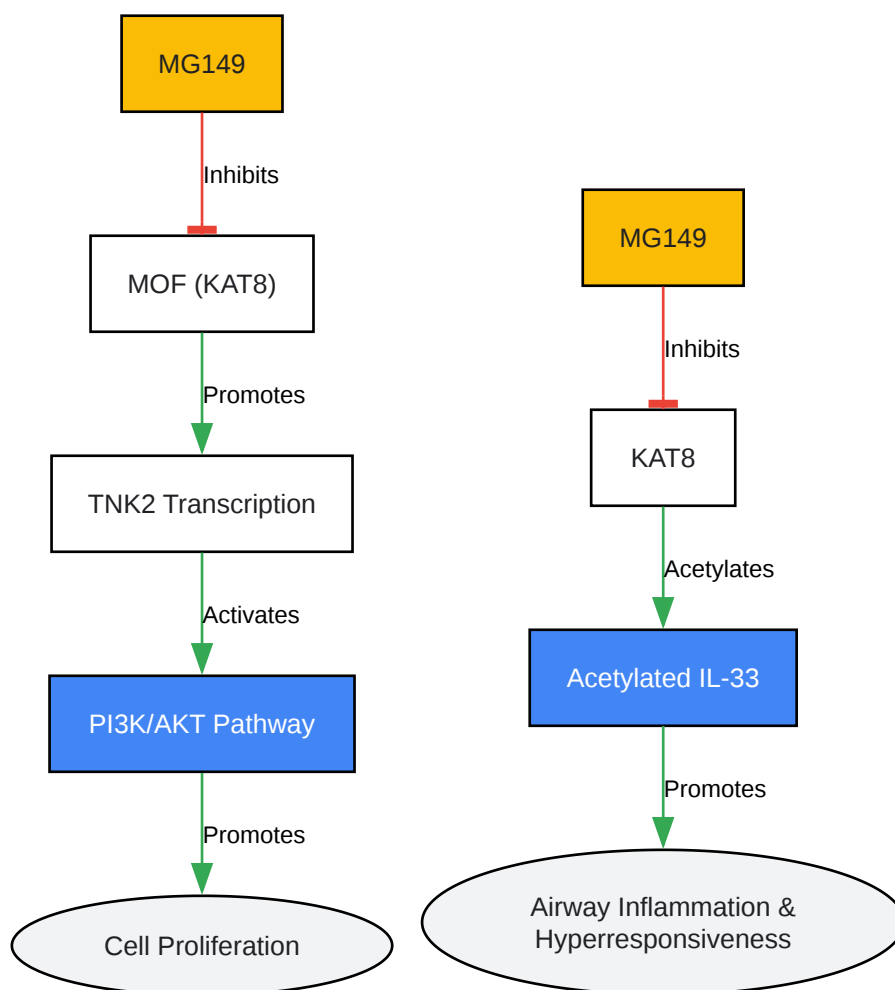
This document provides a comprehensive overview of the biological activities of **MG149**, a potent small-molecule inhibitor of the MYST family of histone acetyltransferases (HATs), particularly Males absent on the first (MOF), also known as KAT8, and Tip60 (KAT5). **MG149** serves as a critical tool for investigating cellular processes regulated by histone acetylation and holds therapeutic potential in various disease contexts, including cancer and inflammatory conditions.

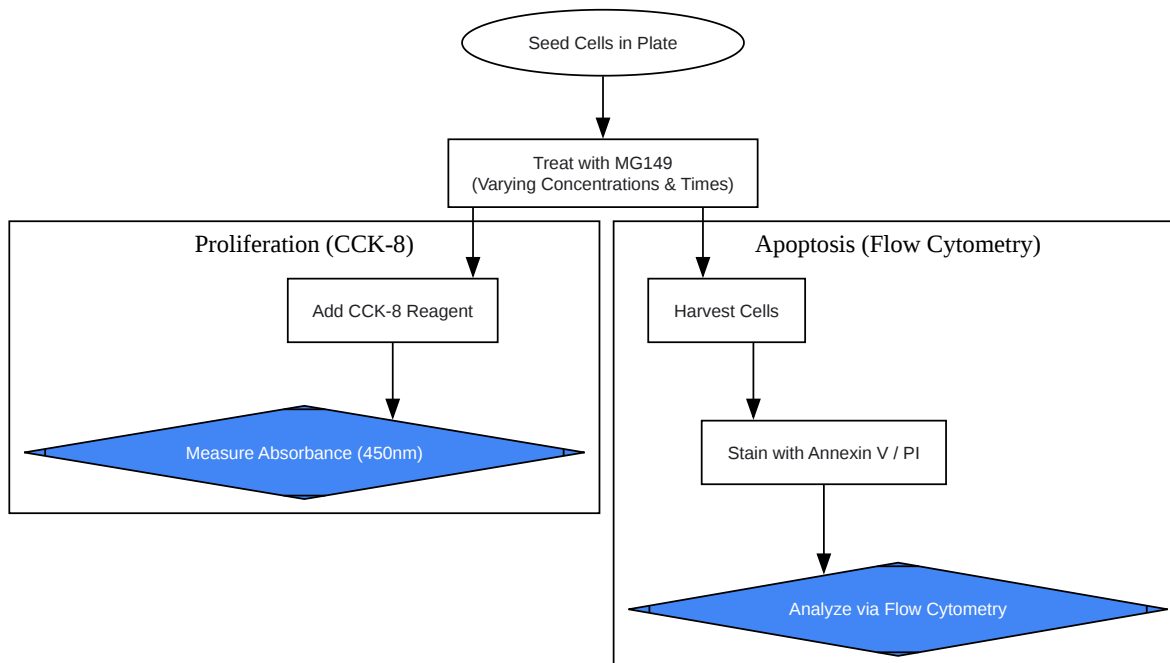
## Core Mechanism of Action

**MG149** is a 6-alkylsalicylate derivative that functions as a competitive inhibitor by targeting the acetyl-CoA binding site of histone acetyltransferases.<sup>[1]</sup> This action prevents the transfer of acetyl groups to histone and non-histone protein substrates, thereby modulating gene expression and cellular signaling pathways. Its inhibitory activity has been quantified against several key HATs, demonstrating a degree of selectivity within the MYST family.









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## References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
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